

In-Depth Technical Guide: Spectral Analysis of 1-Boc-3-(aminomethyl)azetidine

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Compound of Interest

Compound Name: 1-Boc-3-(Aminomethyl)azetidine

CAS No.: 325775-44-8

Cat. No.: B1278654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for the key synthetic building block, **1-Boc-3-(aminomethyl)azetidine**. This compound is of significant interest in medicinal chemistry due to the prevalence of the azetidine motif in modern pharmaceuticals. The data presented herein is essential for the characterization and quality control of this reagent in drug discovery and development workflows.

Core Spectral Data

The following tables summarize the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **1-Boc-3-(aminomethyl)azetidine**.

Table 1: ¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
3.85	t	7.5	2H	Azetidine CH ₂ (positions 2 & 4)
3.55	t	7.5	2H	Azetidine CH ₂ (positions 2 & 4)
2.70	d	7.0	2H	CH ₂ -NH ₂
2.50	m	-	1H	Azetidine CH (position 3)
1.42	s	-	9H	Boc (C(CH ₃) ₃)
1.30	br s	-	2H	NH ₂

Azetidine ring protons at positions 2 and 4 are diastereotopic and appear as two distinct triplets.

Table 2: ¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
156.5	Boc C=O
79.0	Boc C(CH ₃) ₃
55.0	Azetidine CH ₂ (positions 2 & 4)
45.0	CH ₂ -NH ₂
35.0	Azetidine CH (position 3)
28.5	Boc C(CH ₃) ₃

Table 3: Mass Spectrometry Data

m/z	Ion
187.14	$[M+H]^+$
131.10	$[M+H - C_4H_8]^+$
87.08	$[M+H - Boc]^+$

Experimental Protocols

The following protocols describe the general methodologies for acquiring the spectral data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

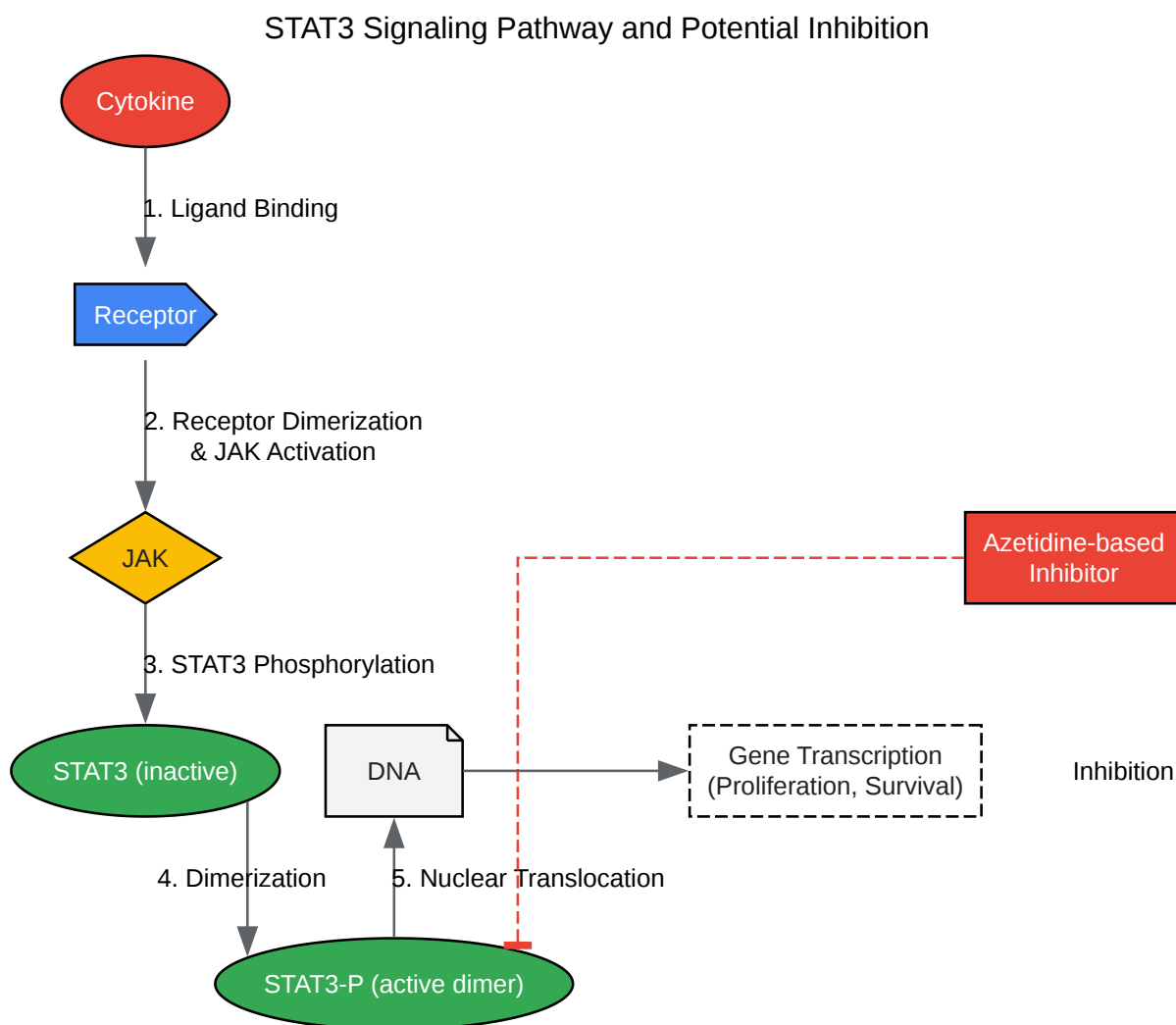
1H and ^{13}C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. The sample is prepared by dissolving approximately 10-20 mg of **1-Boc-3-(aminomethyl)azetidine** in a suitable deuterated solvent, such as chloroform-d ($CDCl_3$) or methanol-d₄ (CD_3OD). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard (0.00 ppm).

Mass Spectrometry (MS)

Mass spectral data is commonly obtained using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or quadrupole mass analyzer. The sample is prepared by dissolving a small amount of the compound in a suitable solvent, such as methanol or acetonitrile, with the addition of a small amount of formic acid to promote protonation for positive ion mode analysis.

Visualization of a Relevant Biological Pathway

Azetidine-containing compounds have shown promise as inhibitors of various signaling pathways implicated in disease. One such pathway is the Signal Transducer and Activator of Transcription 3 (STAT3) signaling cascade, which is a key regulator of cell proliferation, survival, and differentiation. Constitutive activation of the STAT3 pathway is a hallmark of many cancers, making it an attractive target for therapeutic intervention. The diagram below illustrates the canonical STAT3 signaling pathway and a hypothetical point of inhibition by an azetidine-based therapeutic.

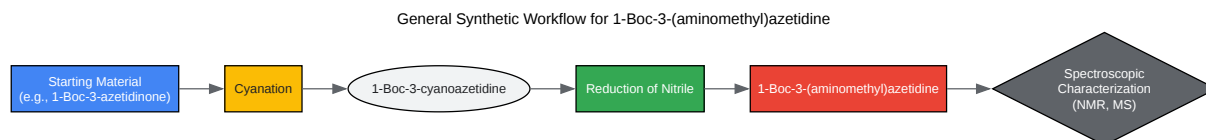


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Caption: STAT3 signaling pathway and potential point of inhibition.

Synthetic Workflow

The synthesis of **1-Boc-3-(aminomethyl)azetidine** is a multi-step process that is crucial for ensuring the quality of the final product. A generalized workflow for its preparation is outlined below.



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Caption: Synthetic workflow for **1-Boc-3-(aminomethyl)azetidine**.

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